

2-((6-Chlorohexyl)oxy)ethan-1-ol proper disposal procedures

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Compound of Interest

Compound Name: 2-((6-Chlorohexyl)oxy)ethan-1-ol

Cat. No.: B8089459

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Topic: 2-((6-Chlorohexyl)oxy)ethan-1-ol Proper Disposal Procedures

Executive Summary

2-((6-Chlorohexyl)oxy)ethan-1-ol (CAS: 856372-61-7) is a halogenated aliphatic ether-alcohol.[1] For disposal purposes, it must be classified and handled as Halogenated Organic Waste.

Critical Operational Rule: Never mix this compound with non-halogenated solvents (e.g., acetone, ethanol) or aqueous waste streams. Mixing halogenated compounds with non-halogenated fuels increases disposal costs by approximately 200–300% and complicates incineration processes.

Chemical Profile & Hazard Assessment

Understanding the molecular structure is the first step in safe disposal. This compound contains a chlorine atom bonded to an alkyl chain, which dictates its waste stream classification.

Property	Data	Operational Implication
Chemical Structure		Contains Ether, Alcohol, and Alkyl Chloride groups.
Waste Classification	Halogenated Organic	Requires high-temperature incineration with scrubber systems.
Flammability	Combustible Liquid (Est. FP > 90°C)	Can be stored with other flammable halogenated solvents (e.g., DCM).
Reactivity	Stable, but reactive with strong oxidizers/bases	Do not store near nitric acid or alkali metals (Na, K).
Toxicity	Irritant (Skin/Eye); Aquatic Toxicity	Prevent release into drains or municipal sewage.

Pre-Disposal Handling & Segregation

Effective waste management begins at the bench. Follow this segregation logic to ensure compliance and safety.

Segregation Protocol

- Primary Stream: Halogenated Solvents.
 - Compatible: Dichloromethane (DCM), Chloroform, Chlorobenzene.
 - Incompatible: Aqueous acids, radioactive waste, biological waste.
- Container Selection:
 - Preferred: Amber Glass (protects from light-induced degradation) or High-Density Polyethylene (HDPE).
 - Avoid: Low-Density Polyethylene (LDPE) or metal cans that may corrode over long-term storage if moisture is present.

Labeling Requirements

Every waste container must be labeled before the first drop of waste is added.

- Constituents: List "2-((6-Chlorohexyl)oxy)ethan-1-ol" explicitly.
- Hazard Checkboxes: Toxic Irritant Halogenated.

Disposal Workflows

Workflow A: Small-Scale Lab Disposal (< 500 mL)

- Step 1: Transfer waste into a dedicated "Halogenated Waste" carboy (typically 4L or 10L HDPE).
- Step 2: Ensure the container is vented or has a pressure-relief cap if mixed with volatile solvents.
- Step 3: Log the volume and concentration on the waste tag.
- Step 4: When full (90% capacity), cap tightly and move to the Satellite Accumulation Area (SAA).

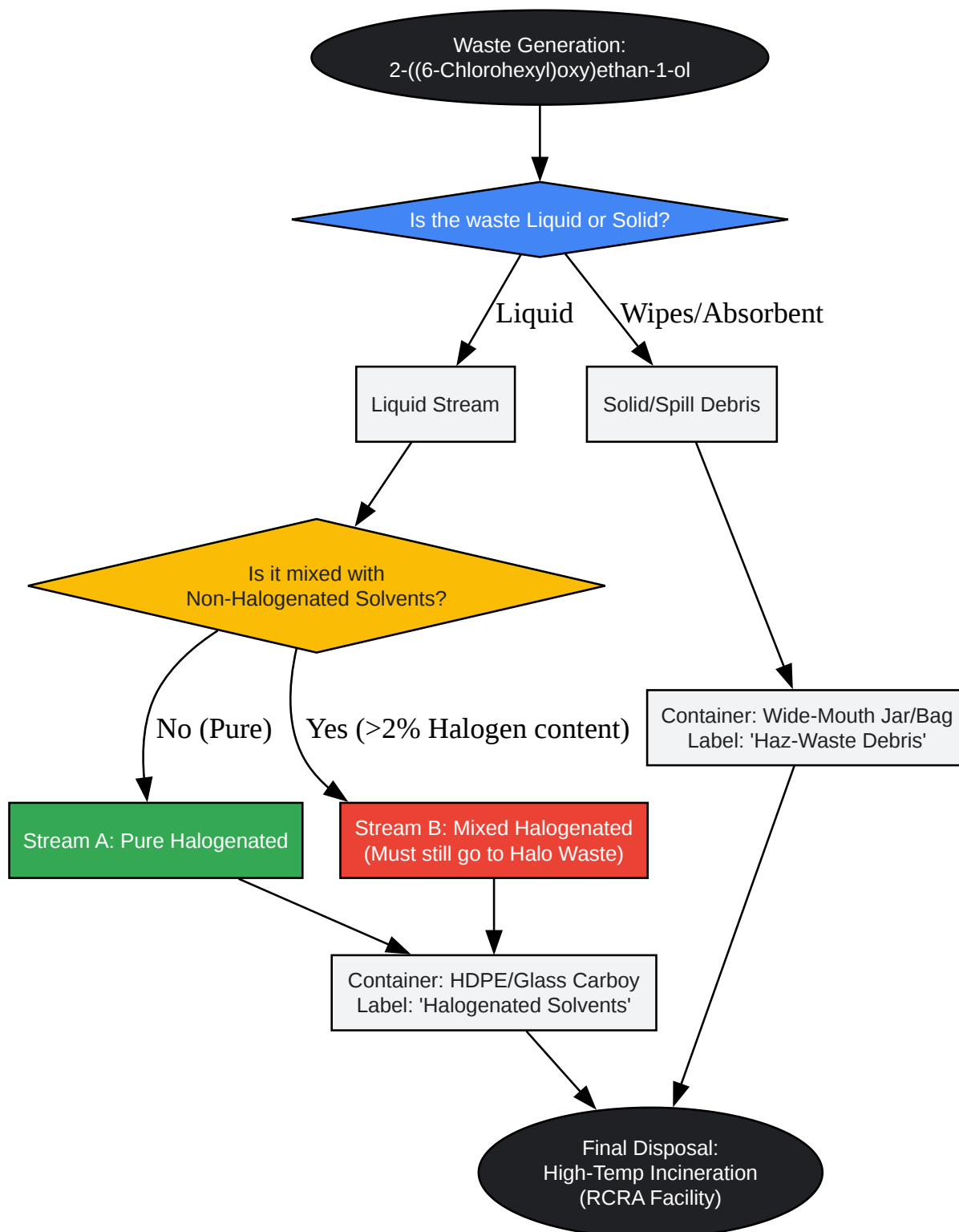
Workflow B: Spill Cleanup (Solid Waste)

If the material is spilled:

- Step 1: Evacuate the immediate area if vapors are strong.
- Step 2: Absorb liquid with vermiculite or chem-sorb pads. Do not use paper towels if the spill is large, as they increase flammability.
- Step 3: Collect absorbed material into a wide-mouth jar or heavy-duty polyethylene bag.
- Step 4: Tag as "Solid Debris Contaminated with Halogenated Organics".

Decision Logic & Workflow Visualization

The following diagram illustrates the decision process for segregating this specific compound from general lab waste.



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Figure 1: Decision matrix for segregating halogenated ether waste streams to ensure regulatory compliance.

Regulatory Framework & Compliance

Regulation	Classification	Requirement
EPA (RCRA)	Not P/U Listed, but Characteristic	If mixed with flammables, may be D001. Always treat as hazardous.
European Waste Code	07 01 03*	"Organic halogenated solvents, washing liquids and mother liquors."
DOT (Transport)	Likely Class 9 or Not Regulated (Pure)	If mixed with solvents (e.g., DCM), ship as UN 2810 (Toxic Liquid, Organic, N.O.S.).

Why High-Temperature Incineration? Standard incineration of chlorinated compounds at lower temperatures can produce dioxins and furans. Licensed facilities use rotary kilns at >1000°C with acid gas scrubbers to neutralize the HCl gas produced during combustion.

References

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